

CAS number and molecular structure of N-Nitroso-bisoprolol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Nitroso-bisoprolol*

Cat. No.: *B13689103*

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An In-depth Technical Guide to N-Nitroso-bisoprolol

This technical guide provides a comprehensive overview of **N-Nitroso-bisoprolol**, a nitrosamine impurity of the beta-blocker bisoprolol. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, formation, analytical detection, and toxicological assessment.

Chemical Identity and Molecular Structure

N-Nitroso-bisoprolol (NBP) is a nitrosamine drug substance-related impurity (NDSRI) of bisoprolol.[1][2][3][4] It is classified as a potential genotoxic and carcinogenic compound.[5]

CAS Number: 2820170-76-9[1][2][5][6][7][8]

Molecular Formula: $C_{18}H_{30}N_2O_5$ [5]

IUPAC Name: N-(2-hydroxy-3-(4-((2-isopropoxyethoxy)methyl)phenoxy)propyl)-N-isopropyl nitrous amide[5]

Molecular Structure:

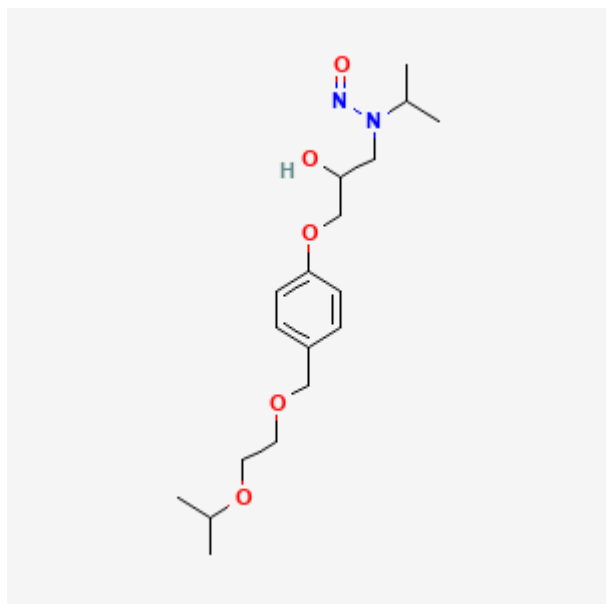


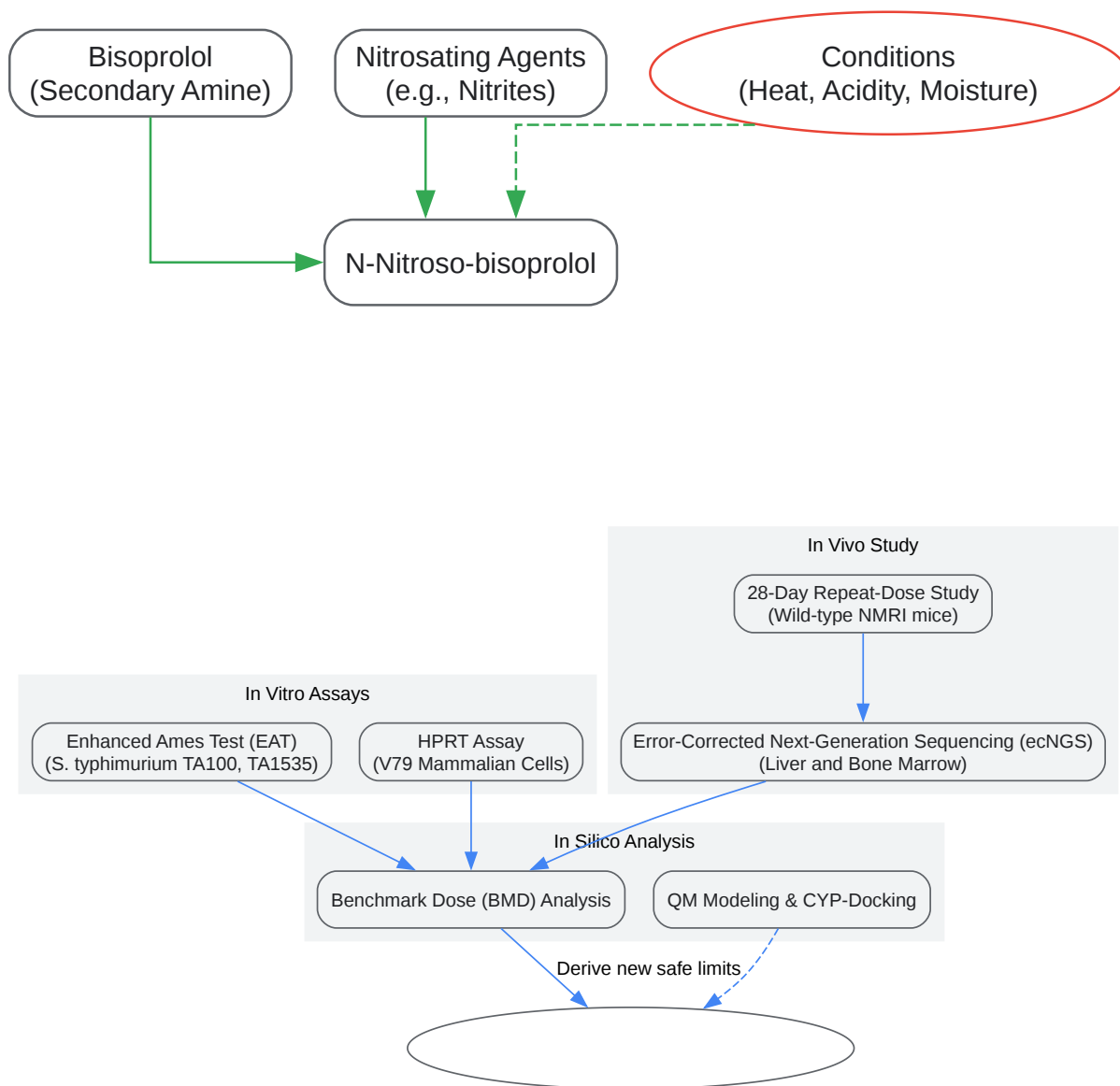
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Physicochemical Properties

Property	Value	Source
Molecular Weight	354.44 g/mol	[5]
Purity	>95% (as a reference standard)	[5][9]
Acceptable Intake (AI) Limit (Default)	1500 ng/day (1.5 µg/day)	[5][8]
Carcinogenic Potency Category	Category 4 (USFDA)	[5]

Formation of N-Nitroso-bisoprolol

N-Nitroso-bisoprolol is not an intended product but rather an impurity that can form during the synthesis, formulation, or storage of bisoprolol.[5][10] The formation occurs through the nitrosation of the secondary amine moiety in the bisoprolol molecule. This reaction is typically facilitated by the presence of nitrosating agents, such as nitrite impurities, under specific conditions like heat, moisture, or an acidic environment.[5][10]



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- To cite this document: BenchChem. [CAS number and molecular structure of N-Nitroso-bisoprolol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13689103#cas-number-and-molecular-structure-of-n-nitroso-bisoprolol>]

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